

Commercial Suppliers and Application Notes for 8-Hydroxydecanoyl-CoA Standard

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Compound of Interest

Compound Name: 8-Hydroxydecanoyl-CoA

Cat. No.: B15597733

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial suppliers for the **8-Hydroxydecanoyl-CoA** standard and detailed application notes and protocols for its use in research and drug development. **8-Hydroxydecanoyl-CoA** is a key intermediate in the mitochondrial fatty acid β -oxidation pathway, making it a critical standard for studying metabolic disorders and developing therapeutic interventions.

Commercial Suppliers of 8-Hydroxydecanoyl-CoA

Currently, a primary commercial supplier for high-purity **8-Hydroxydecanoyl-CoA** standard is:

- MedChemExpress (MCE): MCE offers **8-Hydroxydecanoyl-CoA** for research purposes. The product is available in various quantities, and researchers can request a quote through their website. It is important to note that this product is intended for research use only.

A comprehensive list of all potential suppliers is not readily available. Researchers are encouraged to inquire with other major suppliers of lipid standards, such as Cayman Chemical, Santa Cruz Biotechnology, and Avanti Polar Lipids, for potential availability or custom synthesis options.

Table 1: Commercial Supplier Information for **8-Hydroxydecanoyl-CoA**

Supplier	Product Name	Catalog Number	Purity	Available Quantities
MedChemExpress	8-Hydroxydecanoyl-CoA	HY-CE01363	>98% (typical)	50 mg, 100 mg, 250 mg

Note: Purity and available quantities are subject to change. Please refer to the supplier's website for the most up-to-date information.

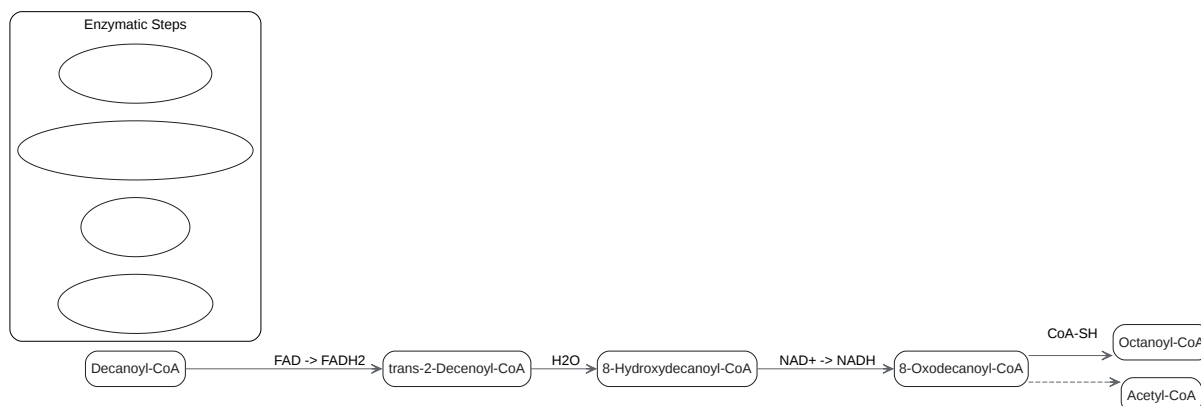
Application Notes: The Role of 8-Hydroxydecanoyl-CoA in Fatty Acid β -Oxidation

8-Hydroxydecanoyl-CoA is an intermediate in the mitochondrial fatty acid β -oxidation spiral. Specifically, it is the substrate for the enzyme L-3-hydroxyacyl-CoA dehydrogenase (LCHAD), which is a component of the mitochondrial trifunctional protein (MTP). LCHAD catalyzes the conversion of **8-Hydroxydecanoyl-CoA** to 8-oxodecanoyl-CoA, an essential step in the breakdown of fatty acids for energy production.^{[1][2]}

Defects in the MTP complex, including LCHAD deficiency, lead to serious inherited metabolic disorders characterized by the accumulation of long-chain 3-hydroxyacyl-CoAs.^{[2][3]} Therefore, the **8-Hydroxydecanoyl-CoA** standard is crucial for:

- In vitro studies of fatty acid oxidation: Investigating the kinetics and inhibition of LCHAD and the overall MTP complex.
- Development of diagnostic methods: Used as a standard in mass spectrometry-based assays for the detection of metabolic disorders.
- Drug discovery: Screening for compounds that modulate the activity of enzymes involved in fatty acid metabolism.

Below is a diagram illustrating the central role of **8-Hydroxydecanoyl-CoA** in the fatty acid β -oxidation pathway.



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Fatty Acid β -Oxidation Pathway

Experimental Protocols

Protocol 1: Quantification of 8-Hydroxydecanoyl-CoA using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol provides a general method for the quantification of **8-Hydroxydecanoyl-CoA** in biological samples. The method should be optimized for the specific instrument and sample matrix.

Objective: To quantify the concentration of **8-Hydroxydecanoyl-CoA** in a given sample using an external calibration curve.

Materials:

- **8-Hydroxydecanoyl-CoA** standard (MedChemExpress)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Internal standard (e.g., a stable isotope-labeled acyl-CoA)
- Biological sample (e.g., cell lysate, tissue homogenate)
- LC-MS/MS system (e.g., triple quadrupole mass spectrometer)

Procedure:

- Standard Curve Preparation:
 - Prepare a stock solution of **8-Hydroxydecanoyl-CoA** in a suitable solvent (e.g., methanol).
 - Perform serial dilutions of the stock solution to create a series of calibration standards with known concentrations.
 - Spike each calibration standard with a fixed concentration of the internal standard.
- Sample Preparation:
 - Thaw the biological sample on ice.
 - Perform protein precipitation by adding a cold organic solvent (e.g., acetonitrile) containing the internal standard to the sample.

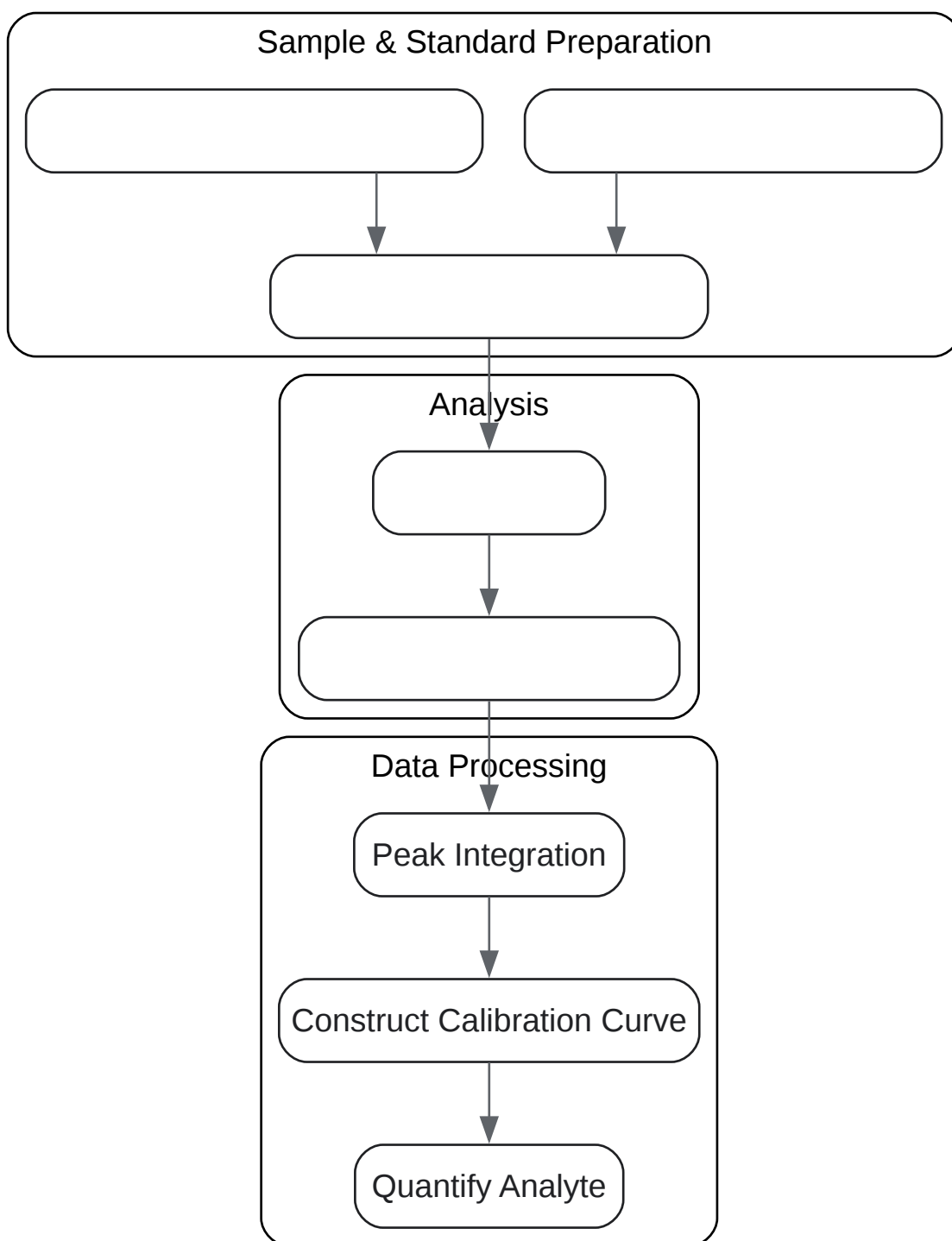
- Vortex and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared standards and samples onto the LC-MS/MS system.
 - Separate the analytes using a suitable C18 reversed-phase column.
 - Detect the analytes using the mass spectrometer in positive ion mode with multiple reaction monitoring (MRM).

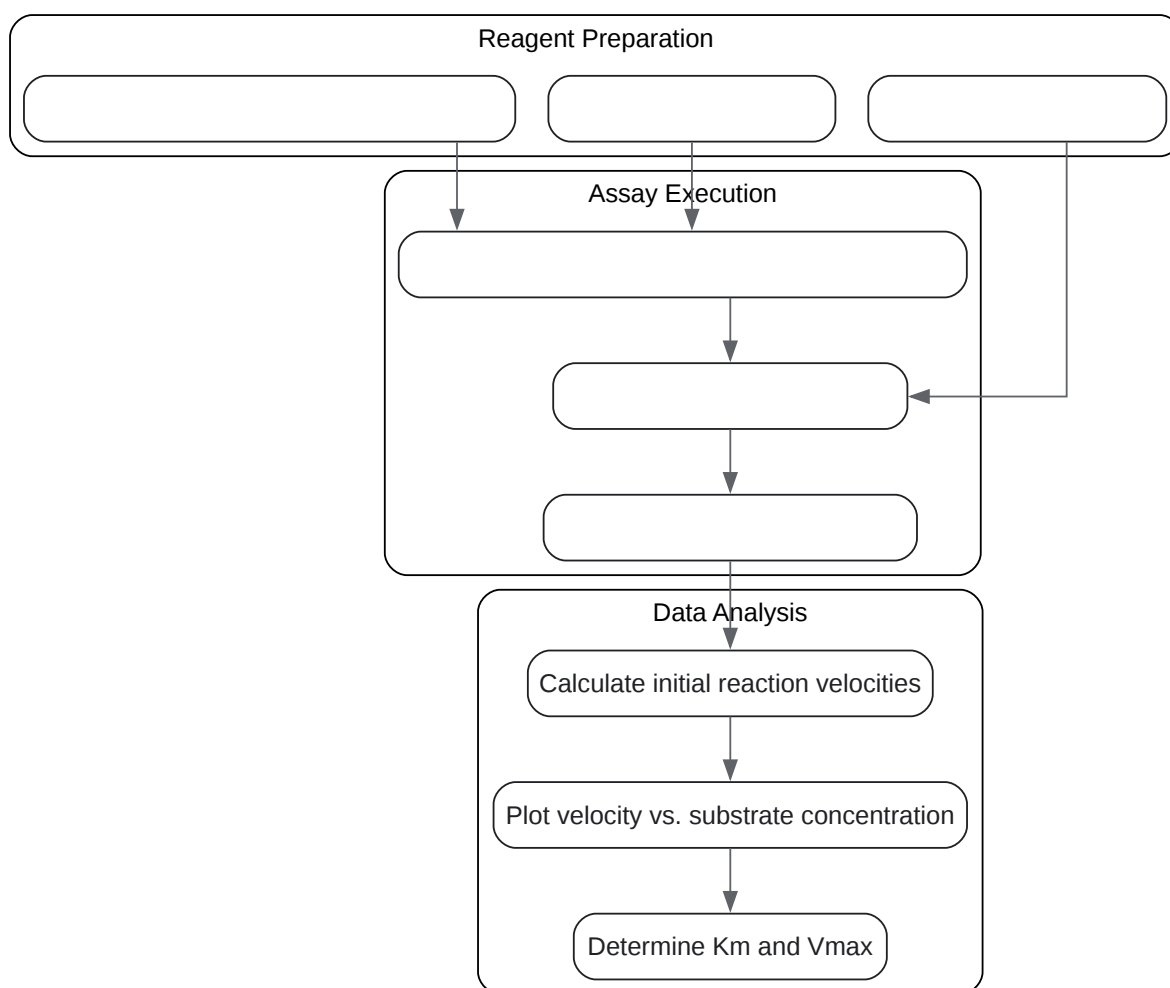
Table 2: Example LC-MS/MS Parameters (to be optimized)

Parameter	Value
Liquid Chromatography	
Column	C18 reversed-phase (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Optimized for separation of acyl-CoAs
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transition (Hypothetical)	Precursor ion (Q1) -> Product ion (Q3)
Collision Energy	To be optimized for 8-Hydroxydecanoyl-CoA
Dwell Time	100 ms

Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Determine the concentration of **8-Hydroxydecanoyl-CoA** in the samples by interpolating their peak area ratios on the calibration curve.





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- To cite this document: BenchChem. [Commercial Suppliers and Application Notes for 8-Hydroxydecanoyl-CoA Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597733#commercial-suppliers-for-8-hydroxydecanoyl-coa-standard]

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